

# Physical characteristics of pure Isomaltotriose

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## Compound of Interest

Compound Name: *Isomaltotriose*

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## An In-depth Technical Guide to the Physical Characteristics of Pure **Isomaltotriose**

This technical guide provides a comprehensive overview of the core physical and chemical properties of pure **isomaltotriose**. It is intended for researchers, scientists, and drug development professionals who utilize this oligosaccharide in their work. The guide includes a summary of quantitative data, detailed experimental protocols for characterization, and visualizations of relevant workflows and applications.

## Core Physical and Chemical Properties

**Isomaltotriose** is a trisaccharide composed of three glucose units linked by  $\alpha$ -1,6 glycosidic bonds.<sup>[1]</sup> Its physical state at room temperature is typically a white to off-white lyophilized powder.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>

## Quantitative Data Summary

The key physical and chemical characteristics of pure **isomaltotriose** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
IUPAC Name	O- $\alpha$ -D-Glucopyranosyl-(1 $\rightarrow$ 6)- O- $\alpha$ -D-glucopyranosyl-(1 $\rightarrow$ 6)- D-glucose	
Molecular Formula	C <sub>18</sub> H <sub>32</sub> O <sub>16</sub>	
Molecular Weight	504.44 g/mol	
CAS Number	3371-50-4	
Appearance	White to off-white powder	
Melting Point	>86°C (with decomposition)	
Optical Rotation	[ $\alpha$ ] <sub>D</sub> <sup>20</sup> = +125° to +140° (c=1 in water)	
Solubility	Soluble in water; Slightly soluble in DMSO.	
Purity	Commercially available in purities of >95% and $\geq$ 98% (by TLC).	

## Experimental Protocols for Characterization

Detailed methodologies for determining the key physical properties of **isomaltotriose** are outlined below. These protocols are foundational for quality control and experimental design in research and development.

### Determination of Purity by High-Performance Liquid Chromatography (HPLC)

This method is suitable for the quantitative analysis of **isomaltotriose** and the identification of impurities.

- Instrumentation: A High-Performance Liquid Chromatograph (HPLC) equipped with a refractive index detector (RID).

- Column: An amino-based or amide column, such as an ACQUITY UPLC BEH Amide (1.7  $\mu\text{m}$ , 2.1 mm i.d.  $\times$  15 cm), is effective for saccharide separation.
- Mobile Phase: An isocratic mobile phase consisting of an acetonitrile/water mixture (e.g., 77:23 v/v) is typically used.
- Procedure:
  - Standard Preparation: Prepare a series of standard solutions of **isomaltotriose** in deionized water at known concentrations (e.g., 0.1, 0.5, 1, 5, 10 mg/mL).
  - Sample Preparation: Accurately weigh and dissolve the **isomaltotriose** sample in deionized water to a known concentration within the range of the standard curve. Filter the solution through a 0.45  $\mu\text{m}$  membrane filter.
  - Chromatography: Inject a fixed volume (e.g., 3  $\mu\text{L}$ ) of the standard and sample solutions into the HPLC system. Maintain a constant column temperature (e.g., 40°C) and flow rate (e.g., 0.25 mL/min).
  - Quantification: Identify the **isomaltotriose** peak based on its retention time compared to the standard. Construct a calibration curve by plotting the peak area against the concentration of the standards. Use this curve to determine the concentration and purity of the sample.

## Measurement of Optical Rotation

Optical rotation is a critical measure of the chiral nature and stereochemical purity of **isomaltotriose**.

- Instrumentation: A polarimeter with a sodium lamp (D-line, 589 nm).
- Procedure:
  - Sample Preparation: Accurately prepare a solution of **isomaltotriose** in deionized water at a specified concentration (e.g., 1 g/100 mL). Ensure the sample is fully dissolved and the solution is free of air bubbles.
  - Blank Measurement: Fill the polarimeter cell with deionized water and zero the instrument.

- Sample Measurement: Rinse and fill the cell with the **isomaltotriose** solution. Measure the angle of rotation. The measurement should be performed at a controlled temperature, typically 20°C.
- Calculation of Specific Rotation: Calculate the specific rotation using the formula:  $[\alpha]_T^\lambda = \frac{[\alpha]}{l \times c}$  where:
  - $[\alpha]_T^\lambda$  is the specific rotation.
  - T is the temperature in degrees Celsius.
  - $\lambda$  is the wavelength of light.
  - $\alpha$  is the observed rotation.
  - l is the path length of the cell in decimeters.
  - c is the concentration in g/mL.

## Analysis by Ion Chromatography-Tandem Mass Spectrometry (IC-MS/MS)

This highly sensitive method is used for the detection and quantification of **isomaltotriose** in complex matrices, such as fermented beverages or biological samples.

- Instrumentation: An ion chromatography system coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Column: A high-performance anion-exchange column designed for carbohydrate analysis, such as a Dionex CarboPac™ series column.
- Procedure:
  - Sample Preparation: Dilute the sample and purify it using a solid-phase extraction (SPE) C18 cartridge to remove interfering substances.

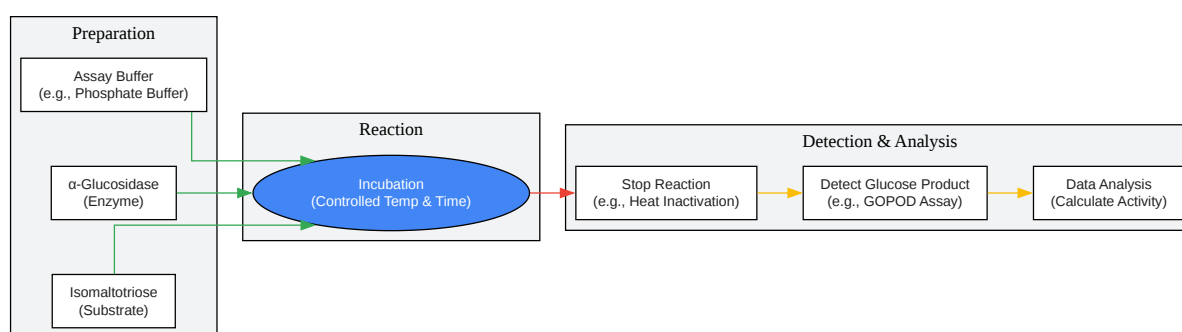
- Chromatography: Inject the purified sample into the IC system. Elute with a sodium hydroxide (NaOH) gradient.
- Mass Spectrometry: Operate the mass spectrometer in negative ion mode. Use multiple-reaction monitoring (MRM) for sensitive and specific detection of **isomaltotriose** and its isomers.
- Quantification: Qualify the compound based on retention time and specific ion transitions. Quantify using an external standard calibration curve.

## Visualizations: Workflows and Applications

Diagrams created using the DOT language provide clear visual representations of experimental workflows and the relationships between concepts.

### Enzymatic Assay Workflow

**Isomaltotriose** is a known substrate for enzymes such as  $\alpha$ -glucosidase. The following diagram illustrates a typical workflow for assaying the activity of this enzyme.

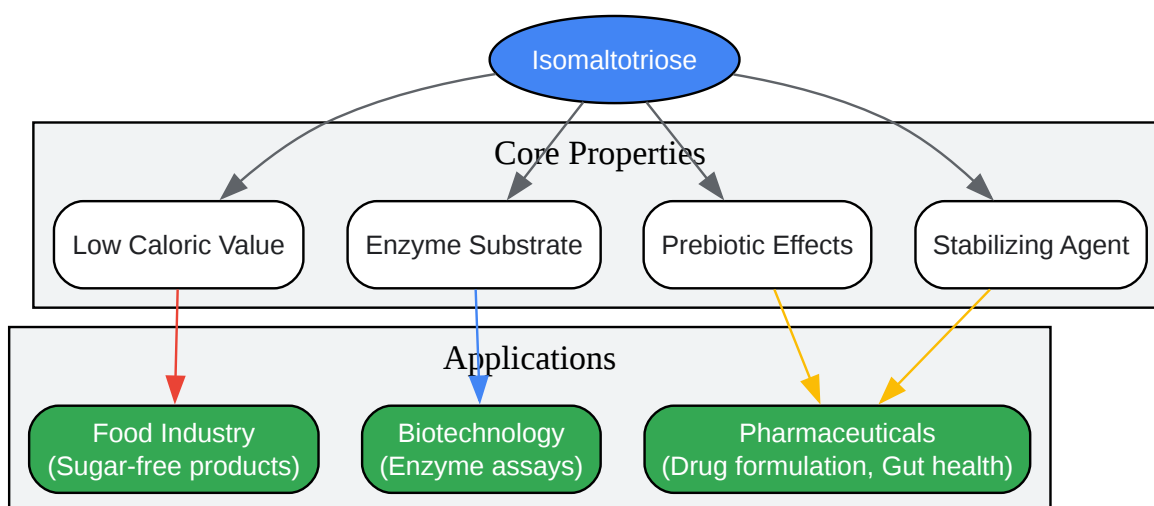


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Workflow for an  $\alpha$ -glucosidase enzymatic assay using **isomaltotriose**.

## Applications of Isomaltotriose

**Isomaltotriose** has several applications across different industries due to its specific chemical properties. This diagram illustrates the logical relationships between its core characteristics and its uses.



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Key properties and industrial applications of **isomaltotriose**.

## Conclusion

Pure **isomaltotriose** is a well-characterized trisaccharide with defined physical and chemical properties. Its analysis relies on standard analytical techniques such as HPLC and polarimetry, with advanced methods like IC-MS/MS available for complex sample analysis. The unique characteristics of **isomaltotriose**, including its role as a specific enzyme substrate and its potential as a prebiotic, underpin its use in diverse fields ranging from biotechnology research to pharmaceutical and food product development. This guide provides the foundational technical information required for the effective application and study of this compound.

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